

In-Depth Technical Guide: Solubility and Stability of F594-1001

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F594-1001

Cat. No.: B12364929

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For Researchers, Scientists, and Drug Development Professionals

Abstract

F594-1001, a potent and highly selective inhibitor of the SARS-CoV-2 Mac1-ADP-ribose protein, has emerged as a compound of significant interest in antiviral research. This technical guide provides a comprehensive overview of the available solubility and stability data for **F594-1001** (CAS: 1215326-44-5), also identified as "compound 6" in key scientific literature. The information compiled herein is intended to support researchers and drug development professionals in the handling, formulation, and experimental design involving this molecule. While publicly available quantitative data is limited, this document consolidates information inferred from experimental protocols and supplier-provided storage guidelines.

Chemical Identity

Identifier	Value
Compound Name	F594-1001
Synonym	Compound 6
CAS Number	1215326-44-5
Molecular Function	SARS-CoV-2 Mac1-ADP-ribose Inhibitor

Solubility Data

Quantitative aqueous or organic solubility data for **F594-1001** is not readily available in the public domain. A Safety Data Sheet (SDS) from CymitQuimica for **F594-1001** explicitly states "no data available" for solubility.^[1]

However, analysis of the experimental protocols from the primary research publication that identified **F594-1001** as a potent inhibitor provides strong inferential evidence of its solubility characteristics.

Inferred Solubility:

Solvent	Concentration	Basis of Inference
Dimethyl Sulfoxide (DMSO)	Assumed to be at least 10 mM	In the high-throughput screening described by Roy et al. (2022), compounds are typically prepared as 10 mM stock solutions in DMSO for initial screening and subsequent dose-response assays.

This suggests that **F594-1001** is soluble in DMSO at concentrations commonly used for in vitro biological assays. For practical purposes, it is recommended to test solubility in DMSO and other organic solvents like ethanol and methanol to determine optimal stock solution conditions for specific experimental needs.

Stability and Storage

Direct stability studies detailing degradation pathways and shelf-life under various conditions have not been publicly released. However, storage recommendations from chemical suppliers provide guidance on maintaining the integrity of the compound.

Recommended Storage Conditions:

Condition	Duration
Powder	
4°C	2 years
In Solvent	
-80°C	6 months
-20°C	1 month

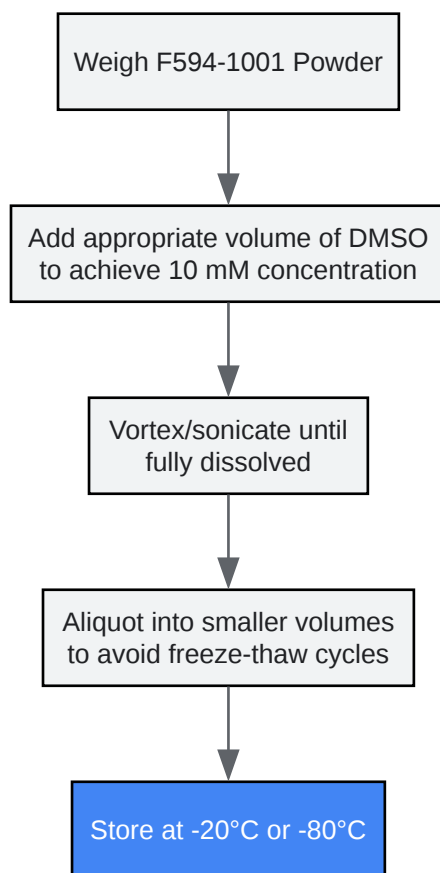
Additionally, it is noted that the product is stable at room temperature for a few days during ordinary shipping.

Experimental Protocols

The following experimental workflows are based on the methodologies described in the identification and characterization of **F594-1001**.

Preparation of Stock Solutions

This protocol describes the inferred procedure for preparing a stock solution of **F594-1001** for use in biological assays.

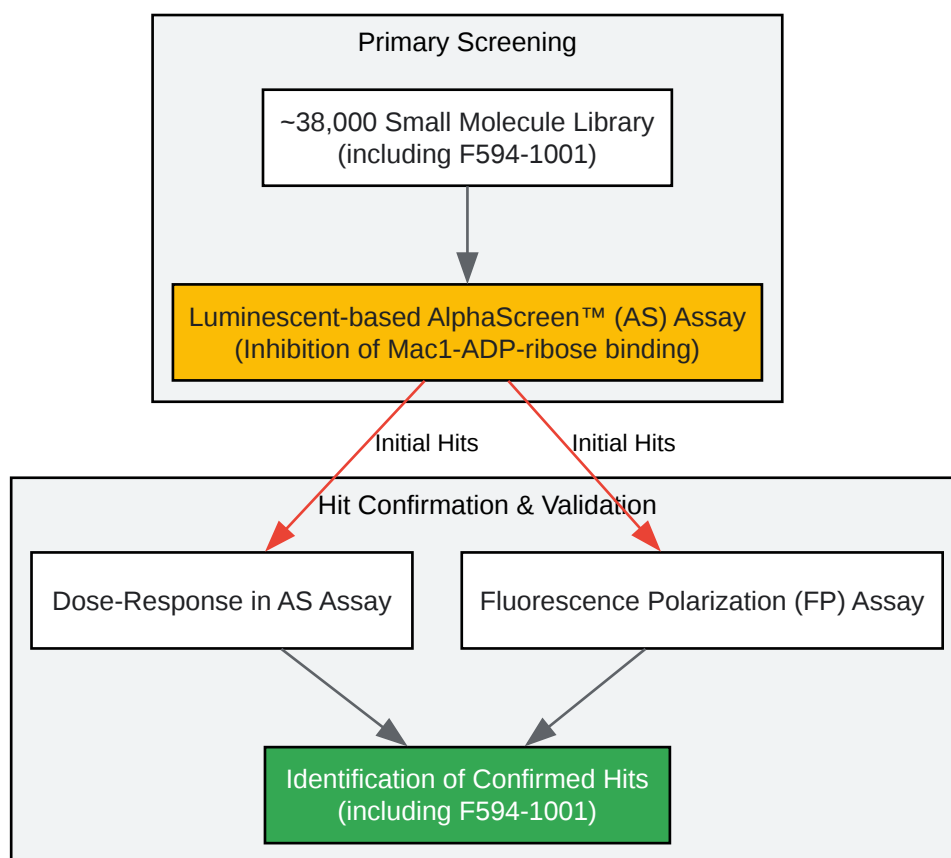


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Caption: Workflow for **F594-1001** Stock Solution Preparation.

High-Throughput Screening (HTS) Workflow

The following diagram illustrates the logical flow of the high-throughput screening process that led to the identification of **F594-1001**.

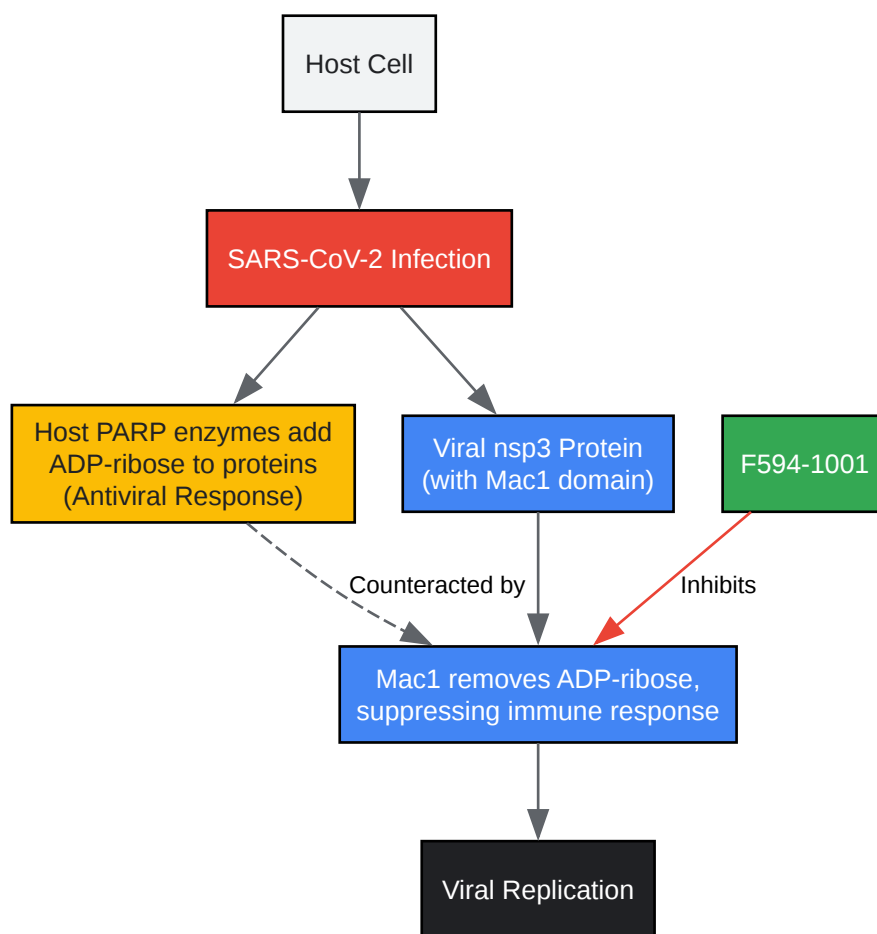


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Caption: High-Throughput Screening Workflow for Mac1 Inhibitors.

Signaling Pathway Context

F594-1001 inhibits the activity of the SARS-CoV-2 Mac1 domain of the nsp3 protein. This domain plays a crucial role in the viral life cycle by counteracting the host's innate immune response.



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Caption: **F594-1001** Mechanism of Action in the Context of Host-Virus Interaction.

Summary and Recommendations

The available data, primarily derived from experimental protocols and supplier information, indicates that **F594-1001** is soluble in DMSO and should be stored at low temperatures, especially when in solution, to ensure stability. Researchers are advised to perform their own solubility and stability tests tailored to their specific experimental conditions. Further studies are warranted to establish a comprehensive physicochemical profile of this promising antiviral compound.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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